Comparative Toxicological Profile of Azelate Esters: A Guide for Formulation Scientists

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Compound of Interest

Compound Name:	*Dibutyl azelate*
CAS No.:	*2917-73-9*
Cat. No.:	*B184723*

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Executive Summary

In the realm of pharmaceutical and cosmetic formulation, azelate esters—specifically Dimethyl Azelate (DMA), Diethyl Azelate (DEA), and Bis(2-ethylhexyl) Azelate (DOZ)—serve as critical permeation enhancers, plasticizers, and emollient vehicles. Their utility is defined by a balance between lipophilicity and biocompatibility.

This guide provides a rigorous, data-driven comparison of their toxicological profiles. The consensus across experimental models is that these esters exhibit a low order of acute toxicity, largely due to their rapid metabolic hydrolysis into azelaic acid (a naturally occurring dicarboxylic acid) and their respective alcohols. However, subtle differences in chain length significantly influence their irritation potential and cytotoxicity, necessitating precise selection based on the intended route of administration.

Chemical Basis & Structure-Activity Relationship (SAR)

The toxicity of azelate esters is governed by their physicochemical properties, specifically the alkyl chain length which dictates lipophilicity (LogP) and skin permeation rates.

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Compound	Abbr.	CAS No.[1][2][3][4]	Molecular Weight	LogP (Calc)	Primary Application
Dimethyl Azelate	DMA	1732-10-1	216.27	~1.6	Topical permeation enhancer
Diethyl Azelate	DEA	624-17-9	244.33	~2.9	Drug delivery vehicle, solvent
Bis(2-ethylhexyl) Azelate	DOZ	103-24-2	412.60	~11.9	Plasticizer (PVC), Lubricant

Scientist's Insight:

- DMA & DEA: Lower molecular weights and moderate lipophilicity allow for rapid epidermal penetration. While this enhances drug delivery, it theoretically increases the local concentration of hydrolysis products (azelaic acid) in the viable epidermis, potentially leading to transient irritation.
- DOZ: The bulky 2-ethylhexyl groups create high lipophilicity and steric hindrance, slowing hydrolysis and reducing systemic absorption. This makes DOZ exceptionally safe for external applications but less suitable as a rapid permeation enhancer.

Comparative Toxicological Data

The following data aggregates results from standard OECD guidelines (e.g., OECD 401 for Oral, OECD 404 for Dermal).

Table 1: Acute Toxicity Profile (LD50)

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Endpoint	Dimethyl Azelate (DMA)	Diethyl Azelate (DEA)	Bis(2-ethylhexyl) Azelate (DOZ)
Oral LD50 (Rat)	> 2,000 mg/kg (Low Toxicity)	> 2,000 mg/kg	> 8,700 mg/kg
Dermal LD50 (Rabbit)	Not Classified as Hazardous	> 2,000 mg/kg	> 20,000 mg/kg
Inhalation LC50	No Data (Low Volatility)	No Data	> 5.7 mg/L (4h, Rat)

Table 2: Irritation & Sensitization Scores

Test	DMA	DEA	DOZ
Skin Irritation (Rabbit)	Mild / Non-irritant	Non-irritant (0/8 Erythema)	Mild (Score 1/10)
Eye Irritation (Draize)	Mild	Minimal / Non-irritant	Mild (Score 1/10)
Sensitization (Guinea Pig)	Non-sensitizing	Non-sensitizing	Non-sensitizing

Interpretation:

- DOZ shows the highest safety margin, with an oral LD50 effectively characterizing it as non-toxic.
- DEA demonstrates an excellent safety profile for topical formulations, showing no significant erythema or edema in rabbit models, making it a superior candidate for sensitive skin applications compared to shorter-chain esters that might act as solvents stripping skin lipids.

Mechanistic Insight: Metabolic Hydrolysis

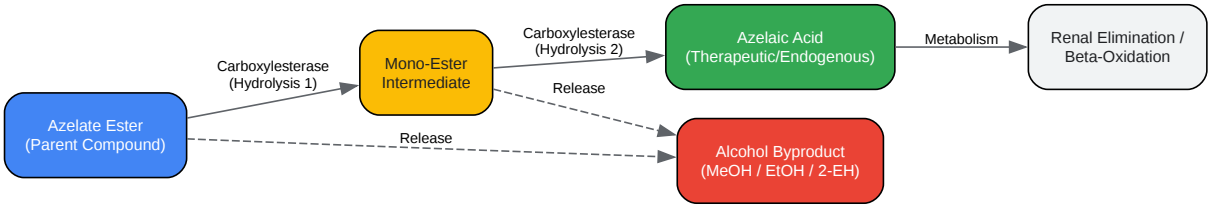
The low systemic toxicity of these esters is attributed to the "Soft Drug" concept. Upon entry into the biological system (skin or systemic circulation), ubiquitous carboxylesterases hydrolyze the ester bonds.

Key Pathway:

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- Phase I: Rapid hydrolysis of the first ester bond.
- Phase II: Hydrolysis of the second ester bond.
- Result: Release of Azelaic Acid (endogenous, anti-inflammatory) and the corresponding alcohol (Methanol, Ethanol, or 2-Ethylhexanol).

Note: The toxicity of the released alcohol is the limiting factor. Ethanol (from DEA) is metabolically benign in small quantities compared to Methanol (from DMA), suggesting DEA is preferable for high-dose applications.



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Figure 1: Stepwise enzymatic hydrolysis of azelate esters. The safety profile is largely dictated by the benign nature of the final metabolite, Azelaic Acid.

Validated Experimental Protocols

To ensure reproducibility in safety assessments, the following protocols are recommended. These are adapted from standard industry practices (ISO 10993-5, OECD 404) but optimized for ester evaluation.

Protocol A: In Vitro Cytotoxicity Screening (MTT Assay)

Purpose: To determine the IC50 of the ester on keratinocytes (HaCaT) or fibroblasts (L929).

- Preparation:
  - Emulsify the hydrophobic azelate ester in culture medium using 0.1% DMSO or a biocompatible surfactant (e.g., Tween 80).

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- Prepare serial dilutions (e.g., 1000, 500, 250, 125, 62.5 µg/mL).

- Seeding:
  - Seed cells at

    cells/well in a 96-well plate. Incubate for 24h at 37°C, 5% CO2.

- Exposure:
  - Replace medium with treatment medium containing the ester. Include a Vehicle Control (0.1% DMSO) and Positive Control (1% SDS).
  - Incubate for 24 hours.

- MTT Reaction:
  - Add 20 µL of MTT solution (5 mg/mL in PBS) to each well.
  - Incubate for 4 hours (purple formazan crystals form in viable cells).

- Solubilization & Readout:
  - Remove medium carefully. Add 100 µL DMSO to dissolve crystals.
  - Measure absorbance at 570 nm.

- Calculation:

Protocol B: In Vivo Dermal Irritation (Modified Draize)

Purpose: To assess acute skin tolerance in a rabbit model (Use only if in vitro data is inconclusive).

- Animal Prep: Use healthy New Zealand White rabbits. Shave the dorsal area 24h prior.

- Application:
  - Apply 0.5 mL of undiluted ester (DEA or DOZ) to a

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cm gauze patch.

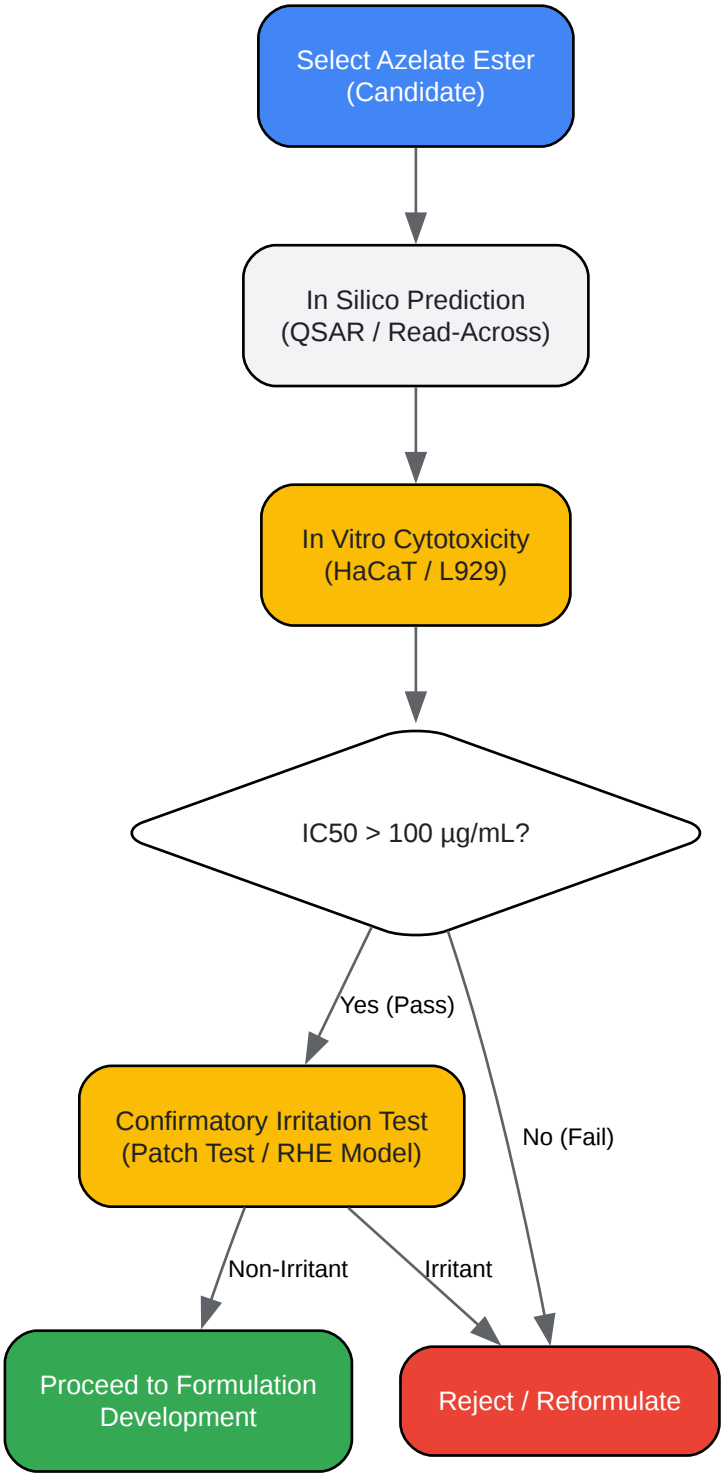
- Apply to intact skin.[5] Secure with semi-occlusive dressing for 4 hours.

- Observation:
  - Remove patch and wash with lukewarm water.
  - Score for Erythema (Redness) and Edema (Swelling) at 1, 24, 48, and 72 hours post-removal.
- Scoring Scale (0-4):
  - 0 = No reaction.
  - 1 = Very slight erythema.
  - 2 = Well-defined erythema.
  - ...
- Classification:
  - Primary Irritation Index (PII) < 2.0 = Mild/Negligible.

Safety Assessment Workflow

For a drug development professional, the decision to use a specific azelate ester should follow this logical flow to minimize regulatory friction.

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Figure 2: Decision tree for incorporating azelate esters into pharmaceutical formulations.

Conclusion & Recommendations

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Based on the comparative data:

- Bis(2-ethylhexyl) Azelate (DOZ) is the safest choice for medical devices and applications requiring high material compatibility (e.g., PVC tubing) due to its negligible toxicity and lack of irritation.
- Diethyl Azelate (DEA) is the optimal choice for topical drug delivery. It offers a superior balance of low viscosity, good skin permeation, and a "clean" metabolic profile (hydrolyzing to ethanol rather than methanol), making it safer than Dimethyl Azelate for larger surface area applications.
- Dimethyl Azelate (DMA) should be reserved for specialized research applications or small-area cosmetics where its specific solvency parameters are required, keeping in mind the methanol metabolite.

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